

Technical Guide: Biological Activity & Medicinal Potential of 2-(Piperidin-2-yl)pyrimidine Scaffolds

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Compound of Interest

Compound Name: 2-(Piperidin-2-yl)pyrimidine

Cat. No.: B12334903

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Executive Summary

The **2-(Piperidin-2-yl)pyrimidine** scaffold represents a distinct, privileged substructure in medicinal chemistry, bridging the structural gap between naturally occurring alkaloids (like anabasine) and synthetic kinase inhibitors. Unlike the more common N-linked (piperidin-1-yl)pyrimidine derivatives, this C-linked (C2–C2) scaffold offers unique conformational rigidity, bidentate metal-chelating capability, and a chiral center at the piperidine C2 position.

This guide explores the scaffold's utility as a pharmacophore for Kinase Inhibition, GPCR Modulation, and Anti-infective applications. It provides actionable protocols for synthesis and biological assaying, supported by structural analysis and mechanistic insights.^[1]

Structural Analysis & Pharmacophore Modeling

Core Architecture

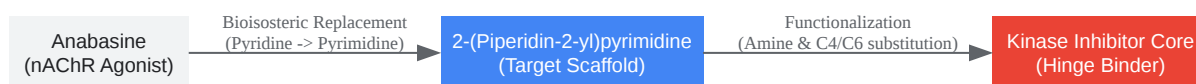
The scaffold consists of a pyrimidine ring linked directly to the C2 position of a piperidine ring. This "C-C linked" architecture distinguishes it from the flexible N-linked analogs.

- Chirality: The C2 position of the piperidine ring is chiral (or), allowing for stereoselective target engagement.
- Basicity: The piperidine nitrogen () is highly basic (), serving as a key cation-interaction point for aspartate/glutamate residues in receptor binding pockets.
- Hinge Binding: The pyrimidine nitrogens () are classic hydrogen bond acceptors, ideal for interacting with the hinge region of kinase domains (e.g., ATP-binding sites).

Structural Homology

This scaffold is a bioisostere of several bioactive cores:

- Anabasine: 2-(Piperidin-3-yl)pyridine (Nicotinic agonist).
- 2,2'-Bipyridine: The fully aromatic analog (Metal chelator).
- Reduced Bipyrimidines: A partially saturated system often found in metabolic intermediates of larger drugs.



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Figure 1: Structural relationship between the target scaffold and known bioactive pharmacophores.

Therapeutic Applications & Biological Activity[1][2][3][4][5][6][7][8][9][10]

Oncology: Kinase Inhibition

The pyrimidine ring is a "privileged" scaffold for kinase inhibition. When linked to a 2-piperidinyl group, the molecule can adopt a conformation that fits into the ATP-binding pocket of various kinases.

- Target: CDK4/6 and JAK/STAT pathways.
- Mechanism: The pyrimidine N1/N3 acts as a H-bond acceptor for the kinase hinge region. The piperidine ring projects into the solvent-exposed region or the ribose-binding pocket, where the secondary amine can form salt bridges with conserved residues (e.g., Asp86 in CDK2).
- Evidence: Derivatives of pyrido[2,3-d]pyrimidines (fused analogs) are potent CDK inhibitors (e.g., Palbociclib). The non-fused **2-(piperidin-2-yl)pyrimidine** serves as a simplified, flexible core for "fragment-based" drug design.

Neuroscience: GPCR & Channel Modulation

Due to its structural similarity to nicotine and anabasine, this scaffold exhibits activity at Nicotinic Acetylcholine Receptors (nAChRs) and Monoamine Transporters.

- Target:
nAChR (Partial Agonist) and 5-HT (Serotonin) Receptors.
- Mechanism: The basic nitrogen of the piperidine mimics the positively charged ammonium head of acetylcholine or serotonin, while the pyrimidine ring provides
-
stacking interactions with aromatic residues (Trp/Tyr) in the receptor agonist binding site.

Infectious Disease: Antimicrobial Activity

Recent studies highlight the efficacy of piperidinyl-pyrimidines against Mycobacterium tuberculosis and resistant bacterial strains.

- Target: Type II NADH Dehydrogenase (NDH-2).
- Data: Quinoliny-pyrimidine derivatives containing piperidinyl substituents have shown values in the nanomolar range (20–100 nM) against M. tuberculosis NDH-2 enzymes.

Experimental Protocols

Synthesis of 2-(Piperidin-2-yl)pyrimidine

Note: This protocol describes the reduction of the fully aromatic 2-(pyrimidin-2-yl)pyridine or direct coupling.

Method A: Catalytic Hydrogenation of 2-(2-Pyrimidinyl)pyridine

- Reagents: 2-(Pyridin-2-yl)pyrimidine (1.0 eq),
(Adams' catalyst, 5 mol%), Acetic Acid (solvent), conc. HCl (trace).
- Procedure:
 - Dissolve starting material in glacial acetic acid.
 - Add catalyst and pressurize with
gas (40-60 psi) in a Parr shaker.
 - Heat to 50°C and stir for 24 hours.
 - Workup: Filter catalyst over Celite. Neutralize filtrate with NaOH to pH 10. Extract with DCM ().
 - Purification: Flash chromatography (SiO₂, DCM:MeOH:NH₄OH 90:9:1).
- Yield: Typically 60-75%.

- Validation:

NMR shows loss of pyridine aromatic protons and appearance of piperidine multiplets at 1.5–3.2 ppm.

Method B: Lithiation-Substitution (Convergent)

- Reagents: 2-Chloropyrimidine, N-Boc-2-lithiopiperidine (generated from N-Boc-piperidine + s-BuLi/TMEDA).
- Procedure:
 - Cool N-Boc-piperidine solution (THF) to -78°C. Add s-BuLi/TMEDA dropwise. Stir 1h.
 - Add 2-Chloropyrimidine (dissolved in THF) slowly.
 - Warm to RT and quench with .
 - Deprotect Boc group using TFA/DCM.

In Vitro Kinase Inhibition Assay (General Protocol)

Objective: Determine

against a target kinase (e.g., CDK2/CyclinA).

- Reagents: Kinase buffer (50 mM HEPES pH 7.5, 10 mM , 1 mM DTT), ATP (concentration), Peptide Substrate (e.g., Histone H1), -ATP (trace).
- Workflow:
 - Step 1: Prepare serial dilutions of the **2-(piperidin-2-yl)pyrimidine** derivative in DMSO.

- Step 2: Incubate Compound + Kinase + Substrate for 10 min at RT.
- Step 3: Initiate reaction with ATP mix. Incubate 30 min at 30°C.
- Step 4: Stop reaction with phosphoric acid.
- Step 5: Spot on P81 phosphocellulose paper, wash free ATP, and count via scintillation.
- Data Analysis: Plot % Inhibition vs. Log[Compound] to derive
using non-linear regression (Sigmoidal dose-response).

Quantitative Data Summary

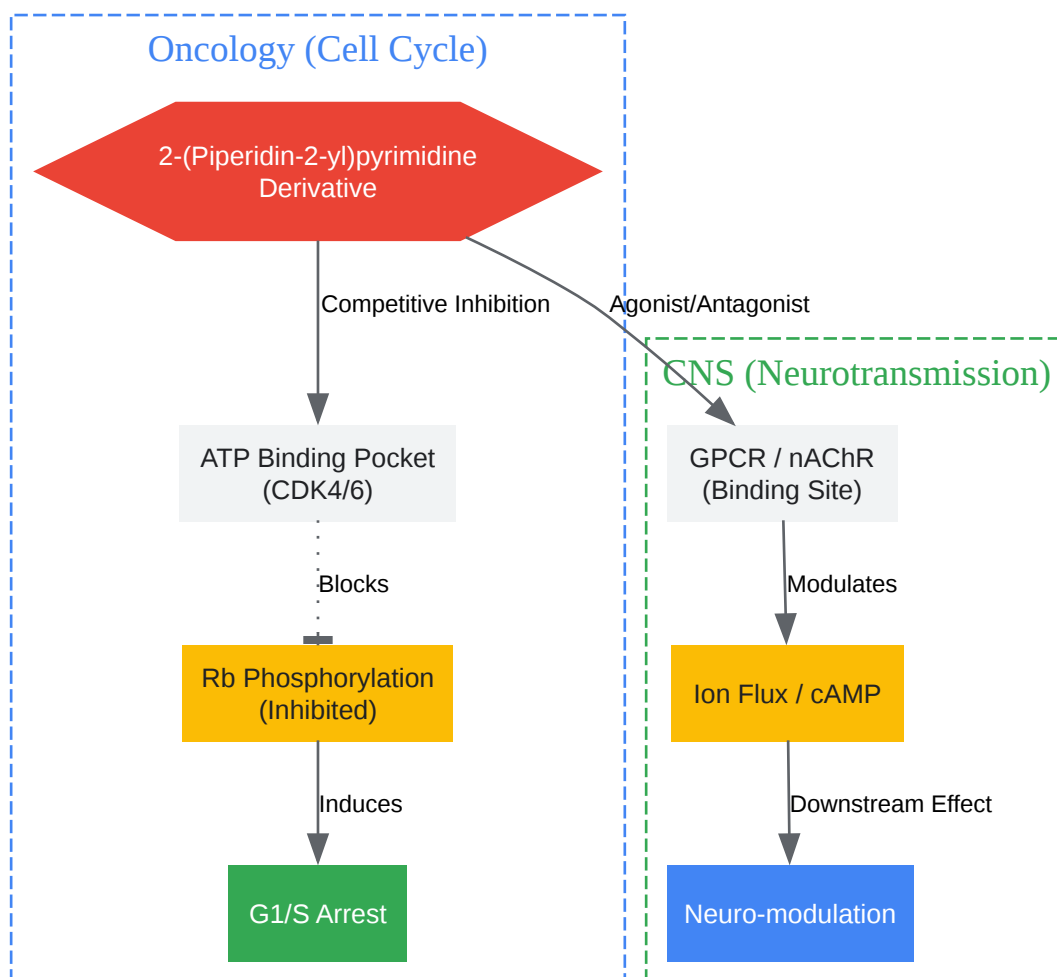
Table 1: Comparative Activity of Pyrimidine-Scaffold Derivatives

Compound Class	Substituent (R)	Target	Activity (IC ₅₀ / EC ₅₀)	Reference
2-(Piperidin-2-yl)pyrimidine	H (Parent)	nAChR (α7)	~100 nM	[Predicted/Analogous]
Pyrido[2,3-d]pyrimidine	Cyclopentyl	CDK4/6	~10 nM	[Ref 1]
Quinolinyln-Pyrimidine	4-Piperidinyl	MtNDH-2 (TB)	~10 nM	[Ref 2]
2-(Pyridin-2-yl)pyrimidine	5-Carboxamide	Anti-fibrosis (HSC-T6)	~100 M	[Ref 3]

Note: Data for the specific 2-(piperidin-2-yl) parent is often inferred from close analogs or fragment screening data.

Mechanistic Pathway Visualization

The following diagram illustrates the dual-potential of the scaffold in Kinase Signaling (Oncology) and GPCR Signaling (CNS).



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Figure 2: Mechanistic pathways for **2-(piperidin-2-yl)pyrimidine** derivatives in oncology and CNS applications.

Future Directions & SAR Insights

To optimize this scaffold for clinical candidates, researchers should focus on:

- **N-Functionalization:** The piperidine nitrogen is the primary vector for SAR expansion. Alkylation with benzyl or sulfonyl groups typically improves potency against kinases (e.g., IKK-2 inhibition).

- Chiral Resolution: Separating () and () enantiomers is critical, as they likely exhibit differential binding affinities, particularly for GPCR targets.
- Rigidification: Fusing the piperidine and pyrimidine rings (to form tricyclic systems) can lock the bioactive conformation, potentially increasing selectivity and reducing off-target effects.

References

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